

Application Note: Determination of Copper Content in Tetraamminecopper(II) Sulfate by Titration

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Compound of Interest

Compound Name: *Tetraamminecopper(II) sulfate hydrate*

Cat. No.: *B12351667*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tetraamminecopper(II) sulfate, $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$, is a metal complex with a characteristic deep blue color.[1][2] Accurate determination of the copper content in this complex is crucial for quality control in various applications, including as a component in pesticides and as a dyeing agent.[3] This application note details two reliable titrimetric methods for the quantification of copper: Iodometric Titration and Complexometric EDTA Titration.

1. Iodometric Titration

This method is based on the oxidation of iodide ions by copper(II) ions to form iodine. The liberated iodine is then titrated with a standardized solution of sodium thiosulfate.[4][5]

The key reactions are: $2\text{Cu}^{2+} + 4\text{I}^- \rightarrow 2\text{CuI}(\text{s}) + \text{I}_2$ $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$

2. Complexometric EDTA Titration

This direct titration method involves the use of Ethylenediaminetetraacetic acid (EDTA), a chelating agent that forms a stable, water-soluble complex with copper(II) ions.^{[6][7]} The endpoint is detected using a metal-ion indicator, such as murexide.^{[6][8]}

The reaction is: $\text{Cu}^{2+} + [\text{EDTA}]^{4-} \rightarrow [\text{Cu}(\text{EDTA})]^{2-}$

Experimental Protocols

Protocol 1: Iodometric Titration

A. Reagent and Solution Preparation

- Sodium Thiosulfate Solution (~0.1 M): Dissolve approximately 25 g of sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$) in 1 L of recently boiled and cooled distilled water. Add about 0.1 g of sodium carbonate to stabilize the solution. Store in a dark bottle.
- Potassium Iodide (KI): Solid.
- Starch Indicator Solution: Prepare a paste of 1 g of soluble starch in a small amount of cold water. Pour this paste into 100 mL of boiling water with constant stirring. Cool before use. This solution should be prepared fresh.^[9]
- Standard Potassium Dichromate Solution (~0.02 M): Accurately weigh about 0.25 g of primary standard grade potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$), previously dried at 110°C, and dissolve it in a 250 mL volumetric flask with distilled water.
- Sulfuric Acid (2 M): Slowly add 111 mL of concentrated sulfuric acid to 800 mL of distilled water, cool, and dilute to 1 L.

B. Standardization of Sodium Thiosulfate Solution

- Pipette 25.00 mL of the standard potassium dichromate solution into a 250 mL conical flask.
- Add approximately 2 g of solid potassium iodide and 20 mL of 2 M sulfuric acid.^[5]

- Swirl the flask and allow it to stand in the dark for about 5 minutes to ensure complete reaction.
- Titrate the liberated iodine with the prepared sodium thiosulfate solution until the solution turns a pale yellow color.[\[5\]](#)
- Add 2 mL of starch indicator solution. The solution will turn deep blue.[\[5\]](#)
- Continue the titration dropwise until the blue color disappears, leaving a pale green color from the chromium(III) ions.
- Record the volume of sodium thiosulfate solution used. Repeat the titration at least two more times to obtain concordant results.
- Calculate the exact molarity of the sodium thiosulfate solution.

C. Titration of Tetraamminecopper(II) Sulfate

- Accurately weigh about 0.25 g of the tetraamminecopper(II) sulfate sample into a 250 mL conical flask.
- Dissolve the sample in about 50 mL of distilled water.
- Carefully add dilute acetic acid dropwise until the deep blue color of the complex disappears and the solution becomes a pale blue. This neutralizes the ammonia and releases the copper(II) ions.
- Add approximately 2 g of solid potassium iodide to the flask and swirl to dissolve. A white precipitate of copper(I) iodide will form, and the solution will turn brown due to the liberated iodine.[\[10\]](#)
- Titrate the liberated iodine with the standardized sodium thiosulfate solution until the brown color fades to a pale yellow.
- Add 2 mL of starch indicator solution, which will turn the solution deep blue.[\[10\]](#)
- Continue the titration dropwise with constant swirling until the blue color disappears and a milky white precipitate remains.[\[11\]](#)

- Record the volume of sodium thiosulfate solution used and repeat the titration for at least two more samples.

Protocol 2: Complexometric EDTA Titration

A. Reagent and Solution Preparation

- EDTA Solution (~0.01 M): Dissolve approximately 3.72 g of disodium EDTA dihydrate ($\text{Na}_2\text{H}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$) in 1 L of distilled water.
- Ammonia Buffer (pH ~10): Dissolve 70 g of ammonium chloride (NH_4Cl) in 688 mL of concentrated ammonia solution and dilute to 1 L with distilled water.[\[12\]](#)
- Murexide Indicator: Prepare a fresh 0.1% (w/v) aqueous solution of murexide.[\[6\]](#)
Alternatively, a ground mixture of 1 part murexide to 100 parts sodium chloride can be used as a solid indicator.
- Standard Copper Sulfate Solution (~0.01 M): Accurately weigh about 0.25 g of pure copper foil or wire, dissolve it in a minimum amount of concentrated nitric acid in a fume hood. Gently boil the solution to expel nitrogen oxides, then cool and dilute to 1 L in a volumetric flask with distilled water.

B. Standardization of EDTA Solution

- Pipette 25.00 mL of the standard copper sulfate solution into a 250 mL conical flask.
- Add about 75 mL of distilled water.
- Add ammonia solution dropwise until the initial light blue precipitate dissolves to form a clear, deep blue solution.[\[8\]](#)[\[13\]](#)
- Add a few drops of the murexide indicator solution (or a small amount of the solid indicator). The solution will turn a yellow or greenish-yellow color.[\[8\]](#)[\[13\]](#)
- Titrate with the prepared EDTA solution until the color changes from yellow/green to a distinct purple.[\[8\]](#)

- Record the volume of EDTA solution used and repeat the titration at least two more times to obtain concordant results.
- Calculate the exact molarity of the EDTA solution.

C. Titration of Tetraamminecopper(II) Sulfate

- Accurately weigh about 0.1 g of the tetraamminecopper(II) sulfate sample into a 250 mL conical flask.^[6]
- Dissolve the sample in approximately 50 mL of distilled water.^[6] The solution will be deep blue.
- Add a few drops of the murexide indicator solution.
- Titrate with the standardized EDTA solution. The initial color will be a greenish-yellow.^[6]^[7]
- The endpoint is reached when the color changes sharply to a distinct purple.^[6]^[8] A white sheet of paper placed under the flask can aid in observing the color change.^[6]^[7]
- Record the volume of EDTA solution used and repeat the titration for at least two more samples.

Data Presentation

Table 1: Key Quantitative Data for Titrations

Parameter	Iodometric Titration	Complexometric EDTA Titration
Analyte	Tetraamminecopper(II) sulfate	Tetraamminecopper(II) sulfate
Titrant	Standardized Sodium Thiosulfate (~0.1 M)	Standardized EDTA (~0.01 M)
Indicator	Starch Solution	Murexide
Endpoint Color Change	Blue to Milky White	Yellow/Green to Purple
Molar Mass of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$	249.68 g/mol	-
Molar Mass of $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$	245.79 g/mol	245.79 g/mol
Molar Mass of Copper (Cu)	63.55 g/mol	63.55 g/mol
Molar Mass of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$	248.18 g/mol	-
Molar Mass of $\text{Na}_2\text{H}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$	-	372.24 g/mol
Stoichiometric Ratio (Analyte:Titrant)	2:2 ($\text{Cu}^{2+} : \text{S}_2\text{O}_3^{2-}$)	1:1 ($\text{Cu}^{2+} : \text{EDTA}$)

Calculations

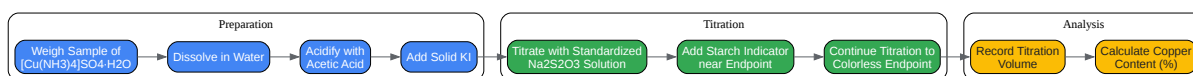
For Iodometric Titration:

- Moles of $\text{S}_2\text{O}_3^{2-}$ used: Molarity of $\text{Na}_2\text{S}_2\text{O}_3$ × Volume of $\text{Na}_2\text{S}_2\text{O}_3$ (L)
- Moles of I_2 reacted: (Moles of $\text{S}_2\text{O}_3^{2-}$ used) / 2
- Moles of Cu^{2+} in sample: Moles of I_2 reacted × 2
- Mass of Cu in sample: Moles of Cu^{2+} × Molar mass of Cu
- % Copper in sample: (Mass of Cu / Mass of sample) × 100

For Complexometric EDTA Titration:

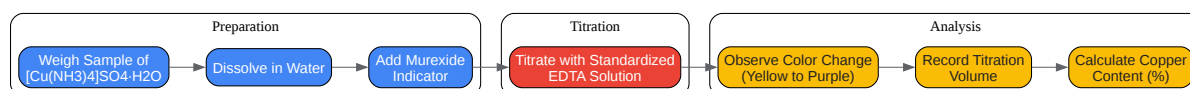
- Moles of EDTA used: Molarity of EDTA $\times$ Volume of EDTA (L)
- Moles of Cu^{2+} in sample: Moles of EDTA used (due to 1:1 stoichiometry)
- Mass of Cu in sample: Moles of Cu^{2+} $\times$ Molar mass of Cu
- % Copper in sample: (Mass of Cu / Mass of sample) $\times$ 100

Visualizations



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Caption: Workflow for Iodometric Titration of Copper.



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Caption: Workflow for Complexometric EDTA Titration of Copper.

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